

Safety, handling, and MSDS information for 2-chloro-5-nitropyridine

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Compound of Interest

Compound Name: 2-Chloro-5-nitropyridine

Cat. No.: B043025

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An In-depth Technical Guide to the Safety, Handling, and MSDS of **2-chloro-5-nitropyridine**

Introduction

2-chloro-5-nitropyridine is a pyridine derivative utilized as a key intermediate in the synthesis of various pharmaceuticals, agrochemicals, and other fine chemicals.[1][2][3] It serves as a crucial building block in the production of biologically active molecules, including antimalarial drugs, bactericides, and plant growth regulators.[2] Given its reactivity and hazardous nature, a thorough understanding of its safety and handling protocols is imperative for researchers, scientists, and drug development professionals to ensure personnel safety and prevent environmental contamination.

This technical guide provides comprehensive information compiled from multiple safety data sheets (SDS) regarding the properties, hazards, and handling procedures for **2-chloro-5-nitropyridine**.

Section 1: Chemical and Physical Properties

Proper identification and knowledge of the physical and chemical properties of a substance are foundational to its safe handling.

Table 1: Identification Summary

Identifier	Value
Chemical Name	2-chloro-5-nitropyridine
CAS Number	4548-45-2[4][5][6][7]
Molecular Formula	C ₅ H ₃ ClN ₂ O ₂ [1][3][6][7][8]
Molecular Weight	158.54 g/mol [3][6][7]
EC Number	224-908-3[5][6][7]
Synonyms	Pyridine, 2-chloro-5-nitro-; 3-Nitro-6-chloropyridine[3][6]

Table 2: Physical and Chemical Properties

Property	Value
Appearance	White to light yellow or off-white crystalline solid/powder[2][3][7]
Melting Point	105-108 °C (lit.)[1][2][7]
Boiling Point	256.6 ± 20.0 °C (Predicted)[1][8]
Flash Point	109.0 ± 21.8 °C / 158°C (method not specified) [1][8]
Autoignition Temperature	No information available[4]
Solubility	Insoluble in water; Soluble in hot methanol[1][2]
Vapor Pressure	0.02 mmHg at 25°C[1]

Section 2: Hazard Identification and Classification

2-chloro-5-nitropyridine is classified as hazardous under the OSHA Hazard Communication Standard (29 CFR 1910.1200).[4] The GHS classification and associated precautionary statements are summarized below.

Table 3: Hazard Identification

Category	Information
GHS Pictogram	GHS07 (Exclamation Mark)[8]
Signal Word	Warning[4][6][7][8]
GHS Hazard Classifications	Skin Corrosion/Irritation, Category 2[4][5][6][7] Serious Eye Damage/Eye Irritation, Category 2[4][5][6][7] Specific target organ toxicity (single exposure), Category 3 (Respiratory system)[4] [5][6][7] Acute toxicity, oral, Category 4 (Note: reported by a minority of suppliers)[6]
Hazard Statements	H315: Causes skin irritation[5][6][7][9] H319: Causes serious eye irritation[5][6][7][9] H335: May cause respiratory irritation[5][6][7][9] H302: Harmful if swallowed[6]
Precautionary Statements (Prevention)	P261: Avoid breathing dust/fume/gas/mist/vapors/spray[5][7][9] P264: Wash face, hands, and any exposed skin thoroughly after handling[4][5][9] P271: Use only outdoors or in a well-ventilated area[5][7] P280: Wear protective gloves/protective clothing/eye protection/face protection[5][9]
Precautionary Statements (Response)	P302 + P352: IF ON SKIN: Wash with plenty of soap and water[5] P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing[5] P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing[5] P312 / P319: Call a POISON CENTER or doctor/physician if you feel unwell / Get medical help if you feel unwell[4][5] P332 + P317: If skin irritation occurs: Get medical help[5] P337 + P313: If eye irritation persists: Get medical advice/attention[9] P362 + P364: Take off

	contaminated clothing and wash it before reuse[5]
Precautionary Statements (Storage)	P403 + P233: Store in a well-ventilated place. Keep container tightly closed[5][9] P405: Store locked up[5]
Precautionary Statements (Disposal)	P501: Dispose of contents/container to an approved waste disposal plant[5]

Section 3: Emergency Procedures

Immediate and appropriate response during an emergency is critical to minimizing harm.

Table 4: First-Aid Measures

Exposure Route	First-Aid Procedure
Inhalation	Remove person to fresh air and keep comfortable for breathing.[4][5] If not breathing, give artificial respiration.[4] If symptoms persist or if you feel unwell, call a POISON CENTER or doctor.[4][5]
Skin Contact	Take off contaminated clothing immediately.[5] Wash off with soap and plenty of water for at least 15 minutes.[4][5] If skin irritation occurs or persists, get medical advice/attention.[4][5] Wash contaminated clothing before reuse.[4][5]
Eye Contact	Rinse cautiously and immediately with plenty of water for at least 15 minutes, also under the eyelids.[4][5] Remove contact lenses, if present and easy to do.[4][5] Continue rinsing.[4][5] If eye irritation persists, get medical advice/attention.[4]
Ingestion	Do NOT induce vomiting.[5] Clean mouth with water and drink plenty of water afterwards.[4] Never give anything by mouth to an unconscious person.[5] Call a POISON CENTER or doctor immediately.[5]

Table 5: Fire-Fighting Measures

Aspect	Information
Suitable Extinguishing Media	Water spray, carbon dioxide (CO ₂), dry chemical, or alcohol-resistant foam.[4][5][10]
Unsuitable Extinguishing Media	No information available.[4][10]
Specific Hazards	Dust can form an explosive mixture with air.[10] Hazardous combustion products may include nitrogen oxides (NO _x), carbon monoxide (CO), carbon dioxide (CO ₂), and hydrogen chloride gas.[4][10][11]
Protective Equipment	Wear a self-contained breathing apparatus (SCBA) with pressure-demand (MSHA/NIOSH approved or equivalent) and full protective gear.[4][5][10][11]

Table 6: Accidental Release Measures

Aspect	Information
Personal Precautions	Ensure adequate ventilation.[4] Use personal protective equipment as required.[4][5] Avoid dust formation and breathing dust/vapors.[4][5] Evacuate personnel to safe areas and keep people away from and upwind of the spill.[5]
Environmental Precautions	Should not be released into the environment.[4] Prevent further leakage or spillage if safe to do so.[5] Do not let the chemical enter drains.[5]
Methods for Cleanup	Use spark-proof tools and explosion-proof equipment.[5] Sweep up and shovel into suitable, closed containers for disposal.[4][5] Adhered or collected material should be promptly disposed of in accordance with appropriate laws and regulations.[5]

Section 4: Safe Handling and Storage

Adherence to strict protocols during routine handling and storage is essential for preventing exposure and accidents.

Table 7: Handling and Storage

Aspect	Information
Safe Handling	Handle in a well-ventilated place, preferably under a chemical fume hood.[5][12] Wear suitable protective clothing and equipment.[5] Avoid contact with skin, eyes, and clothing.[4][5] Avoid ingestion and inhalation.[4] Avoid the formation of dust and aerosols.[5] Wash hands and any exposed skin thoroughly after handling.[4][5] Keep away from heat, sparks, and open flames.[11][13]
Storage Conditions	Store in a dry, cool, and well-ventilated place.[5][11][14] Keep the container tightly closed.[4][5][11] Store locked up.[4][5] Store away from incompatible materials.[12][14]
Incompatible Materials	Strong oxidizing agents, strong acids, strong bases, acid anhydrides, and acid chlorides.[4][10][11]

Table 8: Exposure Controls / Personal Protective Equipment (PPE)

Control	Specification
Engineering Controls	Use only in a well-ventilated area, preferably in a chemical fume hood.[4][5] Ensure that eyewash stations and safety showers are close to the workstation location.[4]
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields or a face shield.[5] Must conform to OSHA's 29 CFR 1910.133 or European Standard EN166.[4][5]
Skin Protection	Wear appropriate protective gloves (e.g., nitrile, neoprene) and impervious clothing to prevent skin exposure.[4][5][15]
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a full-face respirator with an appropriate cartridge (e.g., N95 dust mask for powders) approved by NIOSH/MSHA or EN 149.[5][7][11]
General Hygiene	Handle in accordance with good industrial hygiene and safety practice.[4] Do not eat, drink, or smoke when using this product.[12][14] Wash hands before breaks and at the end of the workday.[12]

Section 5: Toxicological Information

The toxicological properties of **2-chloro-5-nitropyridine** have not been fully investigated.[4] It is known to cause skin, eye, and respiratory irritation.[4][5][6] Limited data suggests it may be harmful if swallowed.[6]

- Acute Toxicity: A study reported the lowest published lethal dose (LDLo) in mice via the intraperitoneal route as 500 mg/kg.[8]

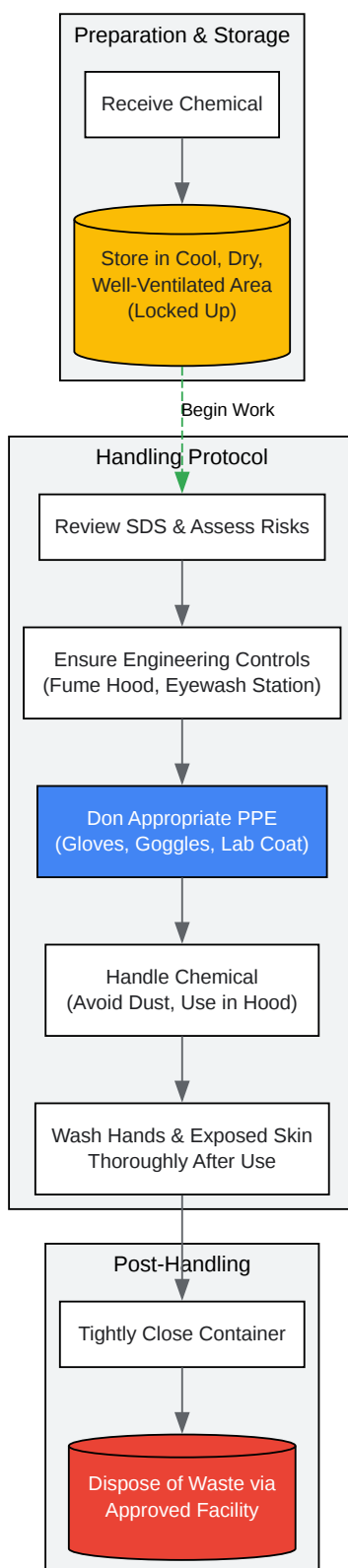
Given the lack of comprehensive data, the compound should be handled with care, assuming high toxicity.

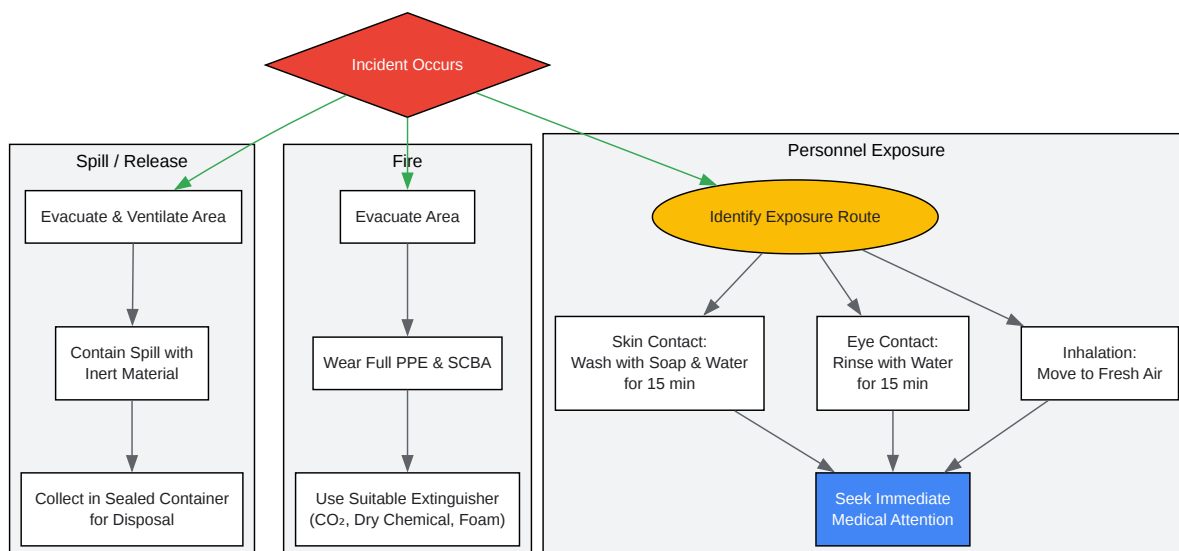
Section 6: Experimental Protocols

Detailed experimental protocols for toxicological assays or other specific safety-related experiments for **2-chloro-5-nitropyridine** are not available within publicly accessible safety data sheets. Such studies are typically conducted by manufacturers or specialized toxicology labs and are often proprietary. Researchers should develop their own specific protocols based on established methodologies for similar compounds, ensuring all institutional safety guidelines are followed.

Section 7: Visualized Workflows

The following diagrams illustrate the logical workflows for handling and emergency response.





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